

stability issues of S-tert-Butyl-L-cysteine hydrochloride in solution

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Compound of Interest

Compound Name: **S-tert-Butyl-L-cysteine hydrochloride**

Cat. No.: **B555383**

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Technical Support Center: S-tert-Butyl-L-cysteine Hydrochloride

This technical support center provides guidance on the stability of **S-tert-Butyl-L-cysteine hydrochloride** in solution, offering troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for **S-tert-Butyl-L-cysteine hydrochloride** in solution?

A1: The main stability issue for **S-tert-Butyl-L-cysteine hydrochloride** in solution is its susceptibility to oxidation, particularly at the sulfur atom. This can lead to the formation of sulfoxides and other degradation products. The rate of degradation is influenced by several factors, including pH, temperature, oxygen exposure, and the presence of metal ions.

Q2: What are the recommended solvent and pH conditions for preparing solutions of **S-tert-Butyl-L-cysteine hydrochloride**?

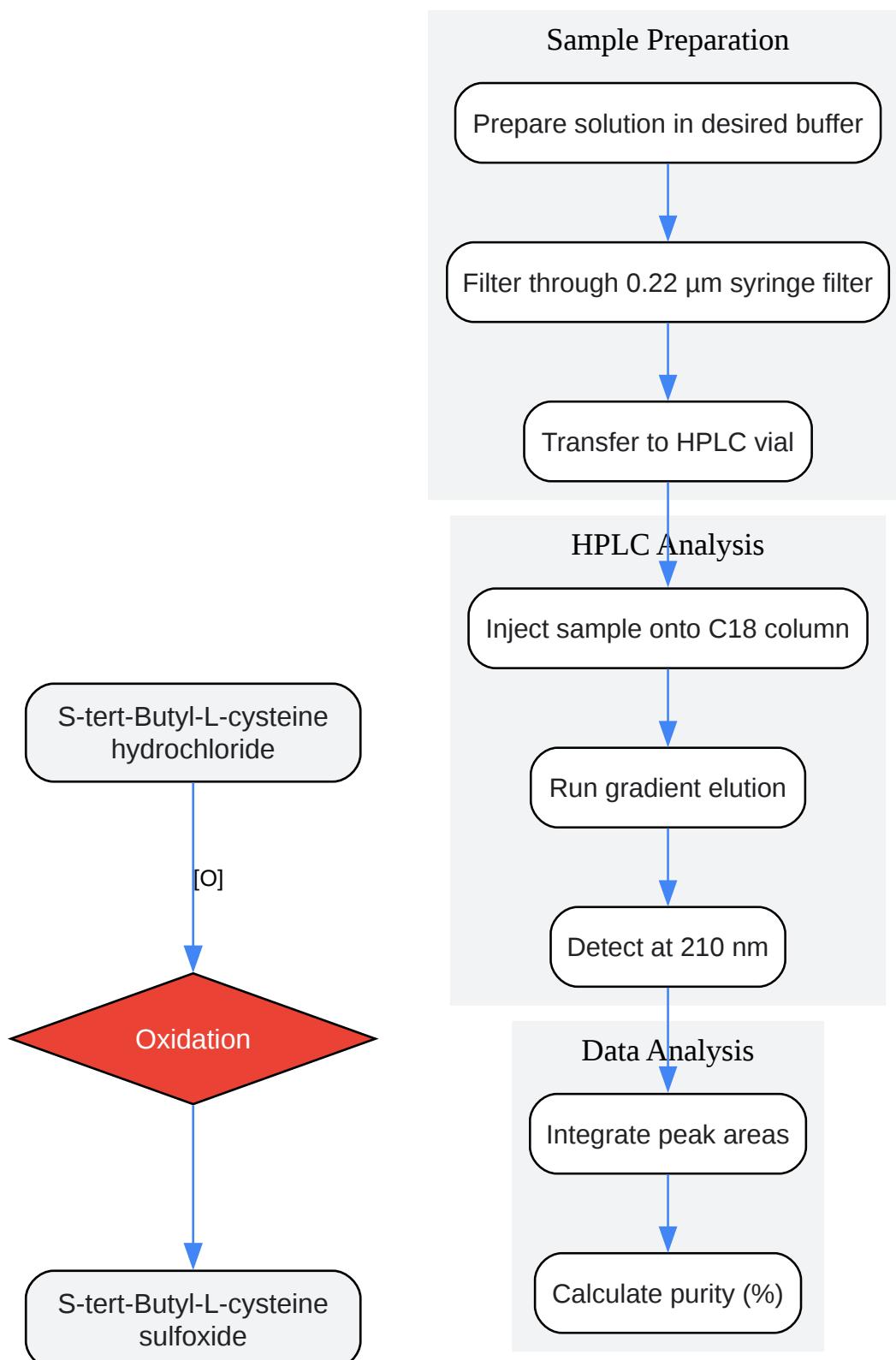
A2: For optimal stability, it is recommended to prepare solutions in deoxygenated solvents at a slightly acidic pH (pH 3-5). Acidic conditions help to minimize the oxidation of the thiol group. The use of high-purity water or buffered solutions is advisable.

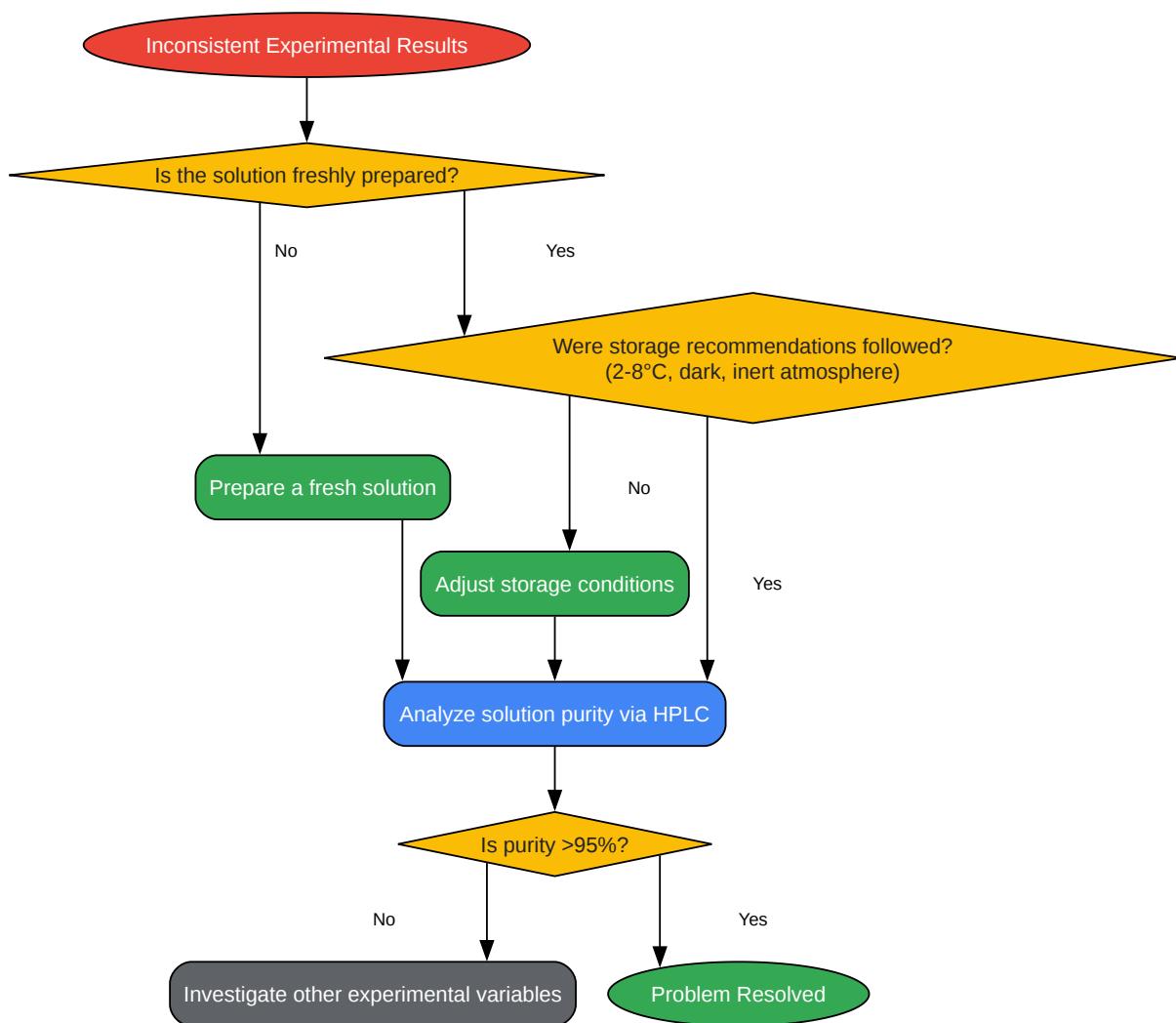
Q3: How should I store solutions of **S-tert-Butyl-L-cysteine hydrochloride**?

A3: Solutions should be stored at low temperatures (2-8°C) and protected from light. For long-term storage, it is recommended to store aliquots under an inert atmosphere (e.g., nitrogen or argon) to minimize exposure to oxygen.

Q4: What are the common degradation products of **S-tert-Butyl-L-cysteine hydrochloride**?

A4: The primary degradation product is typically the corresponding sulfoxide, S-tert-Butyl-L-cysteine sulfoxide. Further oxidation can also occur. The proposed degradation pathway is illustrated below.





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